

# Z-D-Phe-Pro-OH: A Technical Guide to Potential Research Applications

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## Compound of Interest

Compound Name: Z-D-Phe-Pro-OH

Cat. No.: B100556

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## Abstract

**Z-D-Phe-Pro-OH** is a synthetic dipeptide composed of N-terminally protected D-phenylalanine and proline. While specific research on this compound is limited, its constituent amino acids and structural properties suggest significant potential across various research domains. The incorporation of a D-amino acid inherently confers resistance to enzymatic degradation, making it an attractive candidate for developing stable peptide-based therapeutics. This guide provides an in-depth overview of the potential research applications of **Z-D-Phe-Pro-OH**, inferred from the known biological activities of its components and related dipeptides. It includes detailed hypothetical experimental protocols, potential quantitative data, and visualizations of experimental workflows and signaling pathways to stimulate further investigation into this promising molecule.

## Introduction to Z-D-Phe-Pro-OH

**Z-D-Phe-Pro-OH**, with the CAS number 17460-56-9, is a dipeptide derivative. Its structure consists of D-phenylalanine, where the amino group is protected by a benzyloxycarbonyl (Z) group, linked to a proline residue. The presence of the D-enantiomer of phenylalanine is a key feature, as D-amino acids can enhance the stability and bioavailability of peptides by making them resistant to degradation by proteases<sup>[1][2]</sup>. Proline's unique cyclic structure introduces conformational rigidity, often inducing turns in peptide chains, which can be crucial for specific

receptor binding[3][4]. The Z-group is a common protecting group in peptide synthesis, which can be removed under specific conditions to yield the free N-terminus[5][6].

## Chemical Properties

Property	Value	Reference
Molecular Formula	C22H24N2O5	
Molecular Weight	396.44 g/mol	
CAS Number	17460-56-9	
Appearance	White to off-white powder	Inferred
Solubility	Soluble in organic solvents (e.g., DMF, DMSO)	Inferred

## Potential Research Applications

Based on the properties of D-phenylalanine, proline, and related dipeptides, **Z-D-Phe-Pro-OH** could be investigated for the following applications:

### Anticancer Agent

Dipeptides containing phenylalanine have been explored for their anticancer properties. The presence of D-phenylalanine in **Z-D-Phe-Pro-OH** could enhance its stability in biological systems, allowing for sustained activity. Proline's structural influence might facilitate specific interactions with cancer cell surface receptors or intracellular targets.

Hypothetical Mechanism of Action: **Z-D-Phe-Pro-OH** could potentially induce apoptosis in cancer cells by disrupting mitochondrial membrane potential and activating caspase cascades, similar to other phenylalanine-containing peptides.

### Antimicrobial Peptide Mimetic

The incorporation of D-amino acids is a known strategy to improve the efficacy of antimicrobial peptides by increasing their resistance to bacterial proteases[1][7]. **Z-D-Phe-Pro-OH** could serve as a scaffold for developing novel antimicrobial agents.

Hypothetical Mechanism of Action: The dipeptide could disrupt bacterial cell membranes through hydrophobic and electrostatic interactions, leading to cell lysis.

## Neurological and Pain Research

D-phenylalanine is known to inhibit enzymes that break down endorphins, potentially leading to analgesic effects. Investigating **Z-D-Phe-Pro-OH** in models of pain and neurological disorders could be a fruitful area of research.

Hypothetical Mechanism of Action: By inhibiting enkephalinase, **Z-D-Phe-Pro-OH** could increase the levels of endogenous opioids, leading to pain relief.

## Experimental Protocols

The following are detailed, hypothetical experimental protocols for investigating the potential applications of **Z-D-Phe-Pro-OH**.

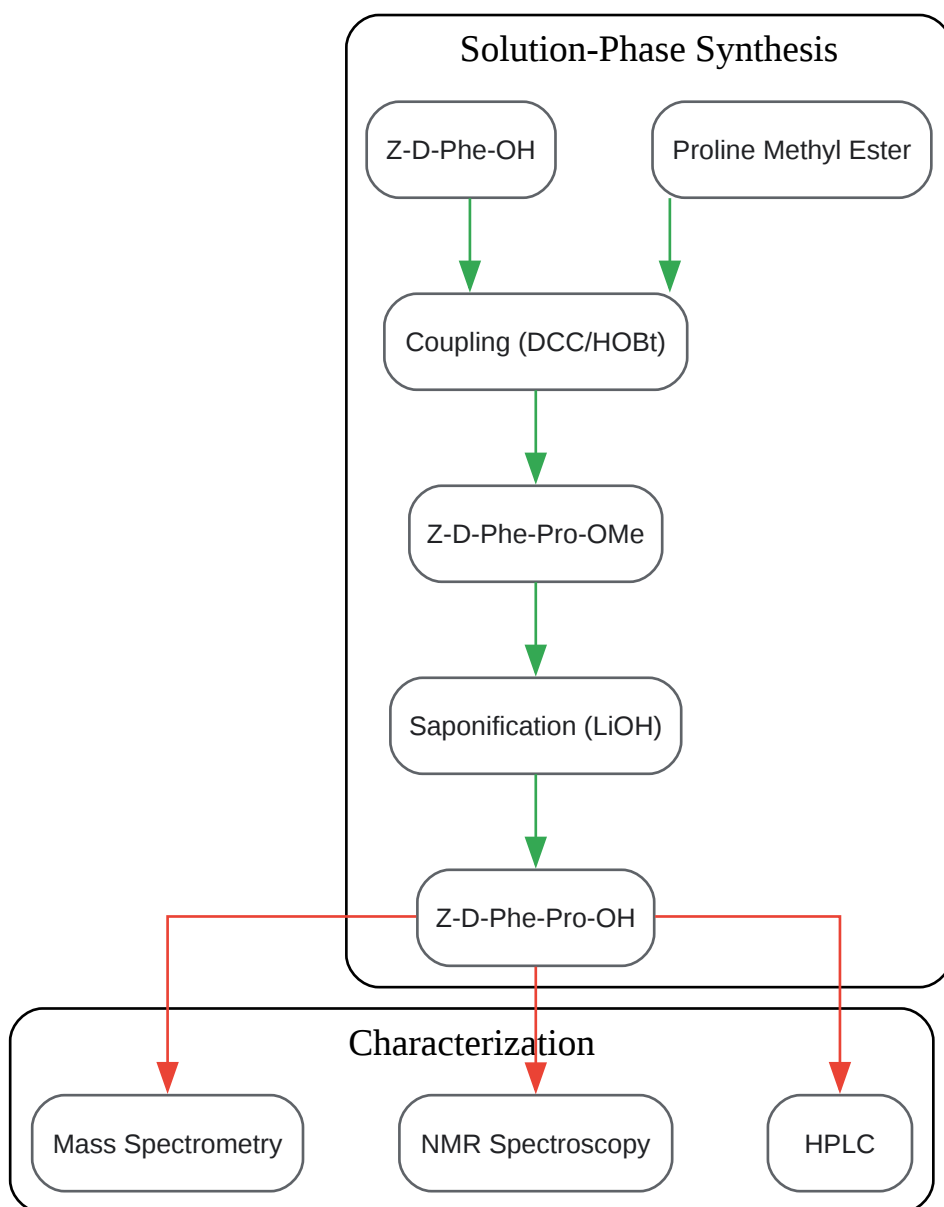
## Synthesis and Characterization of Z-D-Phe-Pro-OH

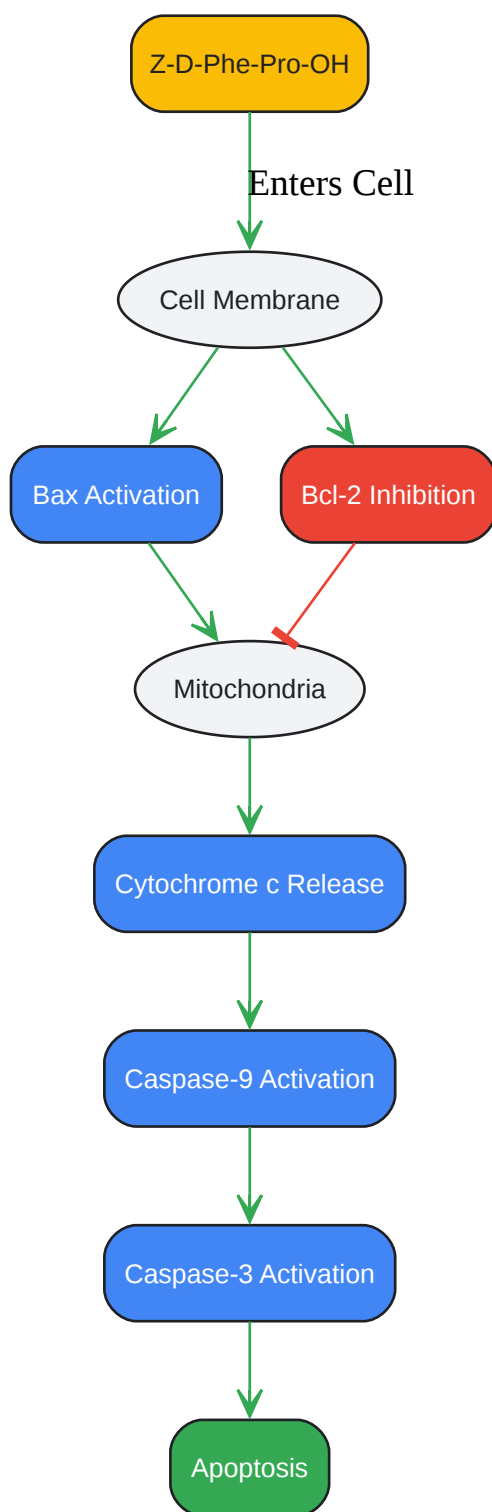
Objective: To synthesize and confirm the identity and purity of **Z-D-Phe-Pro-OH**.

Methodology:

- Synthesis (Solution-Phase):
  - Dissolve Z-D-Phe-OH and a coupling agent (e.g., DCC/HOBt) in an appropriate solvent (e.g., DMF).
  - Add proline methyl ester hydrochloride and a base (e.g., N-methylmorpholine) to the reaction mixture.
  - Stir at room temperature for 24 hours.
  - Monitor the reaction by thin-layer chromatography.
  - After completion, filter the reaction mixture and purify the crude product by column chromatography.
  - Saponify the methyl ester using LiOH to obtain the final product, **Z-D-Phe-Pro-OH**.

- Characterization:
  - Mass Spectrometry: Confirm the molecular weight using ESI-MS.
  - NMR Spectroscopy: Confirm the structure using  $^1\text{H}$  and  $^{13}\text{C}$  NMR.
  - HPLC: Determine the purity of the final compound.





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